

mitigating Voclosporin's effect on blood pressure in rodent studies

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Compound of Interest

Compound Name: Voclosporin

Cat. No.: B1684031

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Technical Support Center: Voclosporin Rodent Studies

This guide provides troubleshooting advice and answers to frequently asked questions for researchers encountering **voclosporin**-induced blood pressure changes in rodent models.

Frequently Asked Questions (FAQs)

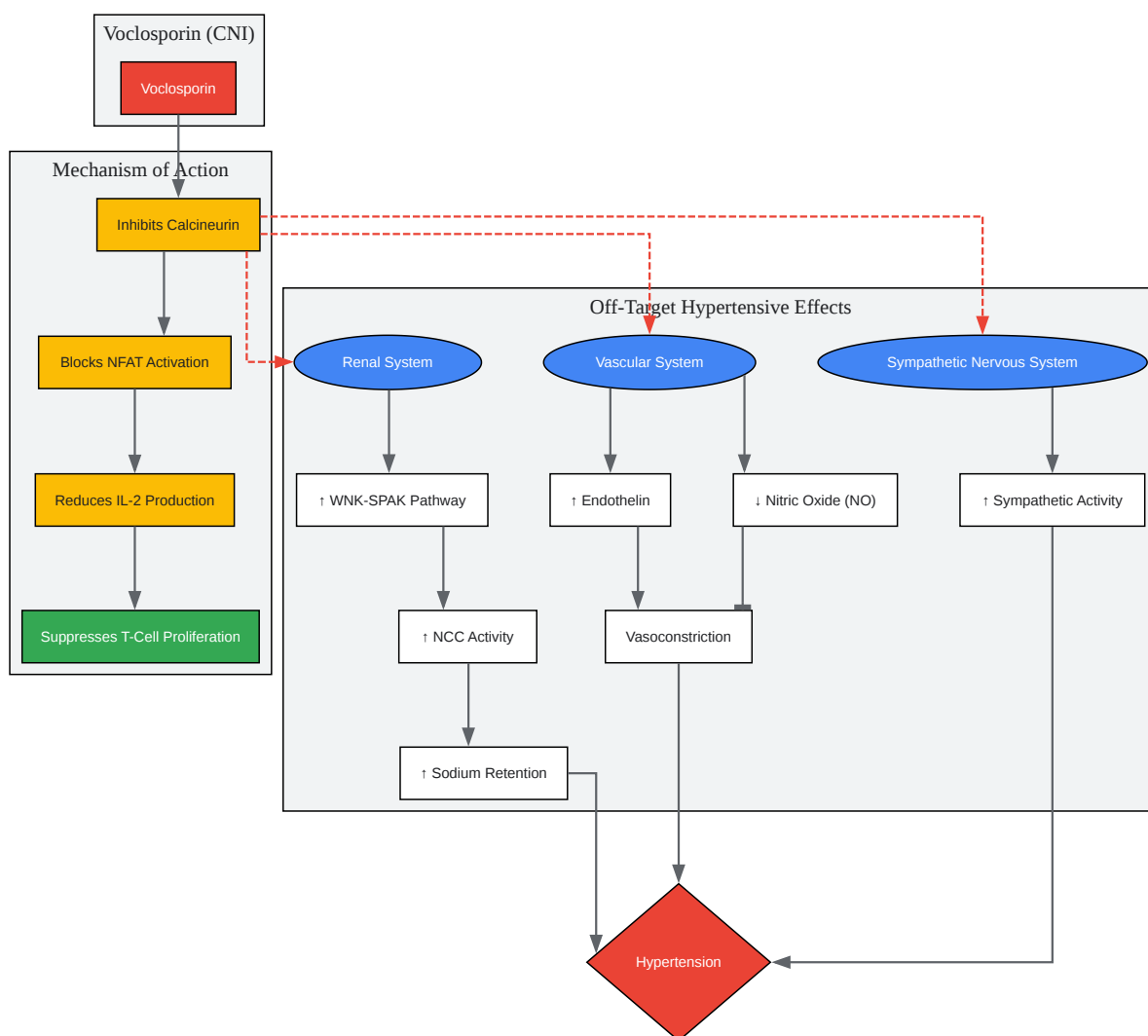
Q1: Why does **voclosporin**, a calcineurin inhibitor (CNI), cause an increase in blood pressure in rodents?

A1: **Voclosporin**, like other calcineurin inhibitors, induces hypertension through a multi-faceted mechanism primarily involving vasoconstriction and renal sodium retention.^{[1][2][3]} Key contributing factors include:

- **Vascular Effects:** An imbalance in vasoactive substances, characterized by increased production of vasoconstrictors like endothelin and reduced synthesis of vasodilators like nitric oxide (NO).^{[4][5]}
- **Renal Effects:** Increased activity of the sodium chloride cotransporter (NCC) in the kidney's distal convoluted tubule, leading to enhanced sodium reabsorption.^{[1][2]} This is mediated through the WNK-SPAK kinase pathway.^{[1][2]}

- Neural Effects: Activation of the sympathetic nervous system, which increases tubular sodium reabsorption, renin release, and renal vascular resistance.[4][6]

These actions collectively lead to increased peripheral vascular resistance and blood volume, resulting in hypertension.

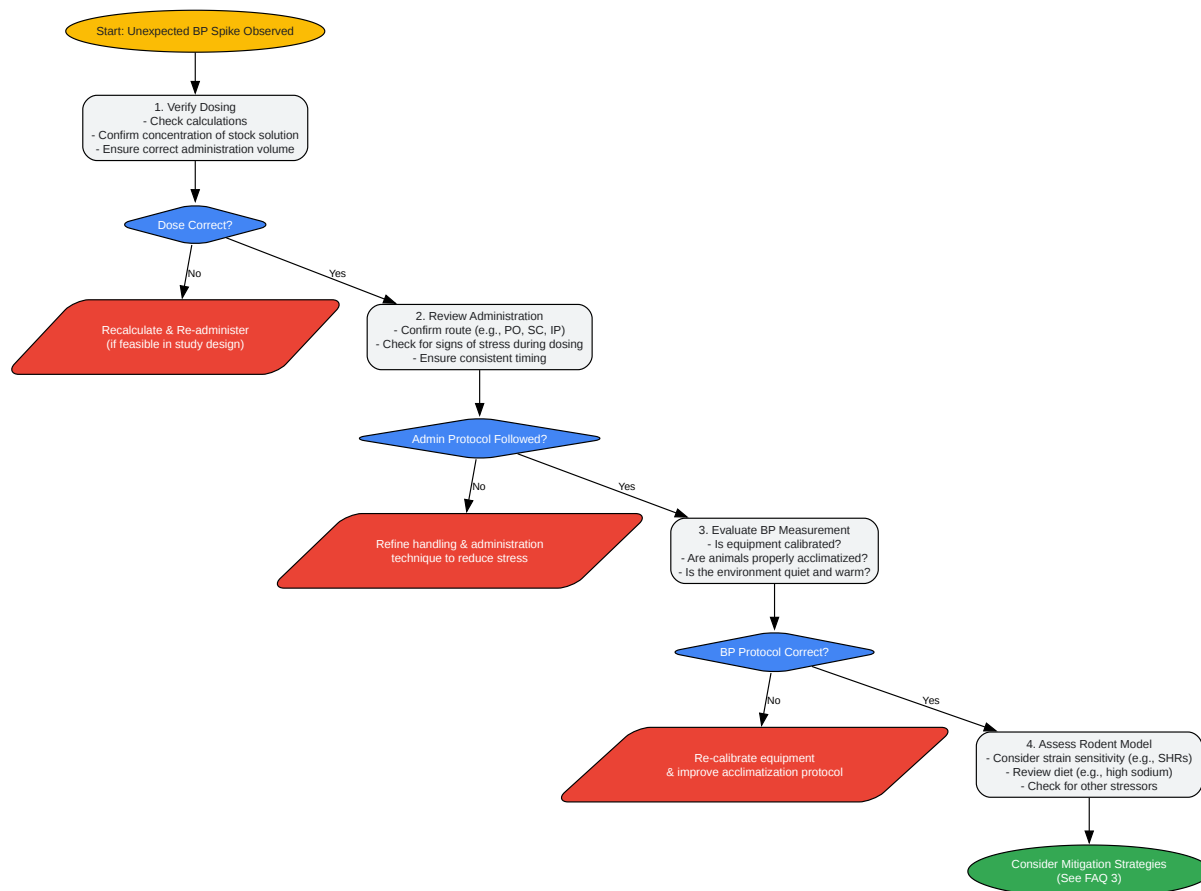


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Caption: Signaling pathway of **voclosporin**'s immunosuppressive action and off-target hypertensive effects.

Q2: My rodents are showing a greater-than-expected increase in blood pressure after **voclosporin** administration. How should I troubleshoot this?

A2: Unexpectedly high blood pressure requires a systematic review of your experimental setup. Follow this workflow to identify potential issues.



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